

Application Notes and Protocols: Utilizing AMG 837 Calcium Hydrate in Isolated Pancreatic Islets

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Compound of Interest

Compound Name: AMG 837 calcium hydrate

Cat. No.: B10752487

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Introduction

AMG 837 calcium hydrate is a potent and selective partial agonist of the G-protein coupled receptor 40 (GPR40), also known as Free Fatty Acid Receptor 1 (FFAR1).^{[1][2][3][4]} GPR40 is predominantly expressed in pancreatic β -cells and plays a crucial role in glucose-stimulated insulin secretion (GSIS).^{[1][2][3][5][6]} Activation of GPR40 by agonists like AMG 837 enhances the secretion of insulin in a glucose-dependent manner, making it a promising therapeutic target for type 2 diabetes.^{[1][2][3][7]} These application notes provide detailed protocols for the use of **AMG 837 calcium hydrate** in isolated pancreatic islets to study its effects on insulin secretion and intracellular signaling.

Mechanism of Action

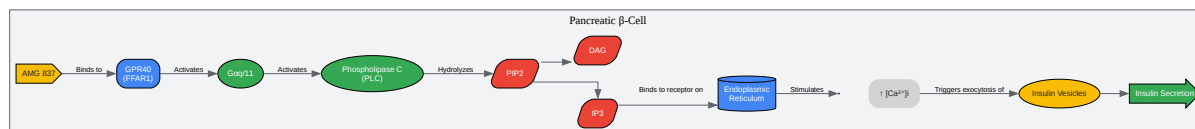
AMG 837 acts as a partial agonist at the GPR40 receptor.^{[1][2][3]} Upon binding, it activates the G α q/11 signaling pathway, leading to the activation of phospholipase C (PLC).^{[8][9][10]} PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG).^[10] IP3 binds to its receptors on the endoplasmic reticulum, triggering the release of stored intracellular calcium (Ca²⁺), which is a key step in the potentiation of glucose-stimulated insulin secretion.^{[8][10]}

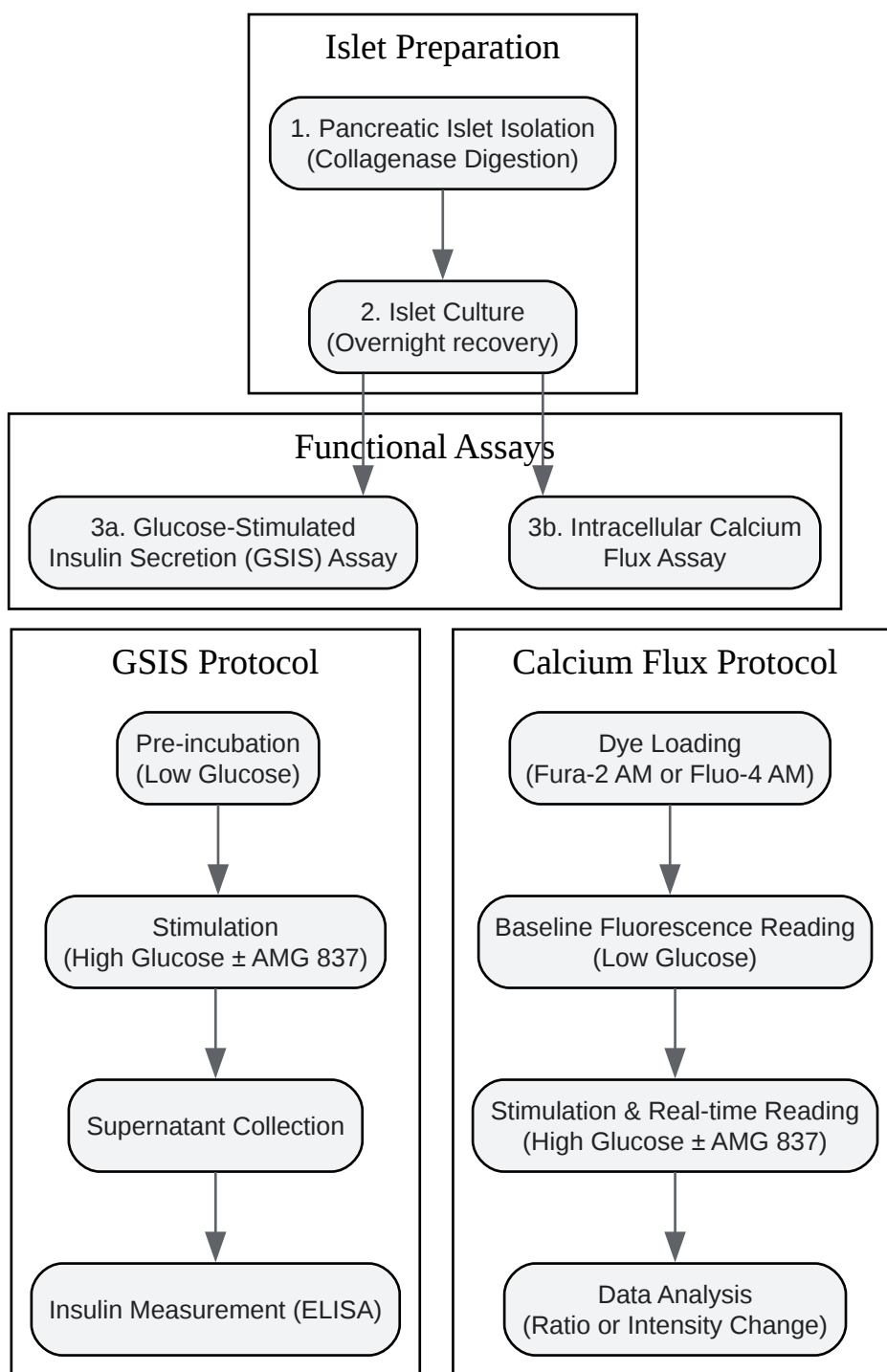
Data Presentation

Quantitative Analysis of AMG 837 Activity

Parameter	Species	Cell Type/System	Value	Reference(s)
EC50 for Insulin Secretion	Mouse	Isolated Pancreatic Islets	142 ± 20 nM	[1] [2] [3] [9]
EC50 for Ca ²⁺ Flux (human GPR40)	CHO Cells	Recombinant	13.5 nM	[9] [11]
EC50 for Ca ²⁺ Flux (mouse GPR40)	CHO Cells	Recombinant	22.6 nM	[11]
EC50 for Ca ²⁺ Flux (rat GPR40)	CHO Cells	Recombinant	31.7 nM	[11]
EC50 for Inositol Phosphate Accumulation	A9 Cells	Recombinant (mouse GPR40)	11.0 ± 0.05 nM	[12]

Mandatory Visualizations





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